

Preparing Pimicotinib Stock Solutions for Research Applications

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Compound of Interest

Compound Name: Pimicotinib

Cat. No.: B12375259

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Abstract

Pimicotinib (also known as ABSK021) is a potent and selective orally bioavailable inhibitor of the colony-stimulating factor 1 receptor (CSF1R).^{[1][2][3][4]} It is under investigation for its immunomodulatory and antineoplastic activities, particularly in the treatment of tenosynovial giant cell tumors (TGCT).^{[1][4][5][6][7][8]} Proper preparation of **Pimicotinib** stock solutions is critical for obtaining accurate and reproducible results in both in vitro and in vivo experiments. This document provides detailed protocols for the solubilization and storage of **Pimicotinib**.

Physicochemical Properties

A summary of the key physical and chemical properties of **Pimicotinib** is presented in Table 1. This information is essential for accurate calculation of stock solution concentrations and for understanding its solubility characteristics.

Property	Value	Source
Molecular Formula	C ₂₂ H ₂₄ N ₆ O ₃	[1][2][3]
Molecular Weight	420.47 g/mol	[3][4][5]
Appearance	White to off-white solid	[2]
CAS Number	2253123-16-7	[2][3]
Solubility in DMSO	84 mg/mL (199.77 mM)	[3][9]
Solubility in Ethanol	21 mg/mL (49.94 mM)	[3][9]
Solubility in Water	Insoluble	[3][9]

Experimental Protocols

Materials and Equipment

- **Pimicotinib** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Ethanol (200 proof), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Preparation of a 10 mM Pimicotinib Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution, a common starting concentration for cell-based assays.

- **Pre-weighing Preparation:** Before opening the **Pimicotinib** container, allow it to equilibrate to room temperature for at least 15-20 minutes to prevent condensation.
- **Weighing **Pimicotinib**:** On a calibrated analytical balance, carefully weigh out 4.21 mg of **Pimicotinib** powder and place it into a sterile microcentrifuge tube. Calculation: $\text{Volume (L)} = \frac{\text{Mass (g)}}{(\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})}$
 $\text{Volume (mL)} = \frac{(0.00421 \text{ g})}{(0.010 \text{ mol/L} * 420.47 \text{ g/mol})} * 1000 \text{ mL/L} \approx 1.0 \text{ mL}$
- **Solubilization:** Add 1.0 mL of anhydrous DMSO to the tube containing the **Pimicotinib** powder. For optimal dissolution, use fresh DMSO, as absorbed moisture can reduce solubility.[\[3\]](#)
- **Mixing:** Cap the tube securely and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication may be used if necessary to facilitate dissolution.
[\[10\]](#)
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#) Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (6 months to 1 year).[\[2\]](#)[\[3\]](#)

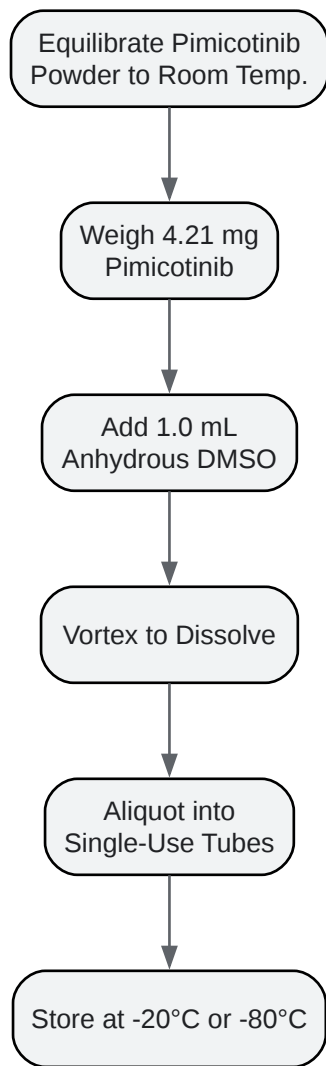
Safety Precautions

- Handle **Pimicotinib** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE, including gloves, a lab coat, and safety glasses, at all times.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety and handling information.

Workflow and Signaling Pathway Diagrams

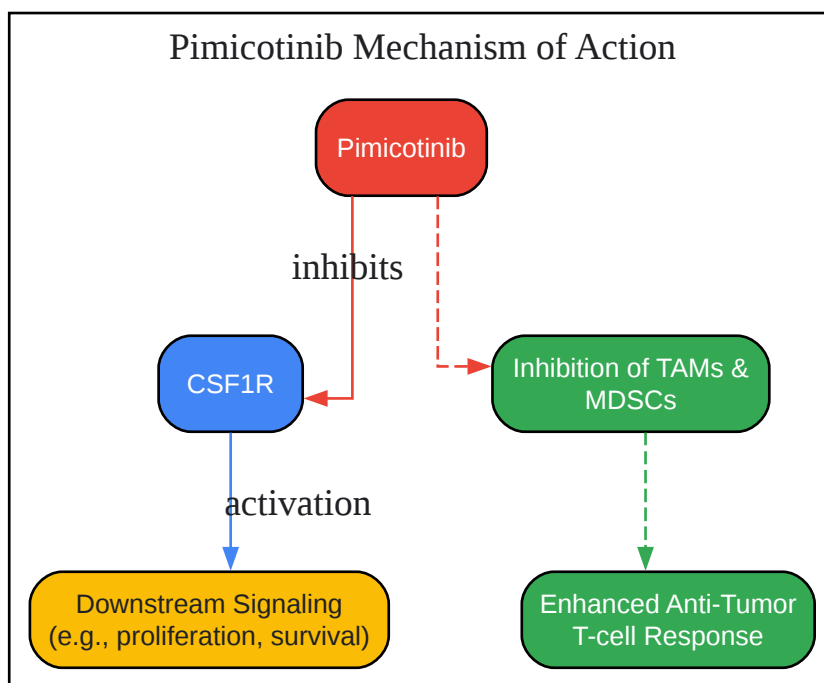
The following diagrams illustrate the experimental workflow for preparing a **Pimicotinib** stock solution and its mechanism of action.

Pimicotinib Stock Solution Workflow



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Caption: Workflow for **Pimicotinib** Stock Solution Preparation.



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Caption: Simplified **Pimicotinib** Signaling Pathway Inhibition.

Storage and Stability

Proper storage is crucial to maintain the activity of **Pimicotinib** stock solutions.

- Powder: Store the solid compound at -20°C for up to 3 years or at 4°C for up to 2 years.[2]
- Stock Solutions: For solutions in DMSO, store at -80°C for up to one year or at -20°C for up to one month.[3] It is strongly recommended to prepare single-use aliquots to prevent degradation from multiple freeze-thaw cycles.[2][3]

By following these guidelines, researchers can ensure the accurate and effective use of **Pimicotinib** in their experiments.

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